

Dibenzyl 5-aminoisophthalate safety data sheet and handling precautions

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Compound of Interest

Compound Name: **Dibenzyl 5-aminoisophthalate**

Cat. No.: **B138314**

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Technical Guide on the Safe Handling of Dibenzyl 5-aminoisophthalate

Disclaimer: No specific Safety Data Sheet (SDS) for **Dibenzyl 5-aminoisophthalate** (CAS No. 152699-63-3) is publicly available. The following information is extrapolated from the safety data of structurally related compounds, namely 5-Aminoisophthalic acid (CAS No. 99-31-0) and Dimethyl 5-aminoisophthalate (CAS No. 99-27-4). This guide is intended for use by trained professionals in a laboratory or industrial setting and should be supplemented with a comprehensive risk assessment before handling this chemical.

This technical guide provides an in-depth overview of the anticipated safety profile and recommended handling precautions for **Dibenzyl 5-aminoisophthalate**. It is designed for researchers, scientists, and professionals in drug development who may be working with this compound.

Hazard Identification and Classification

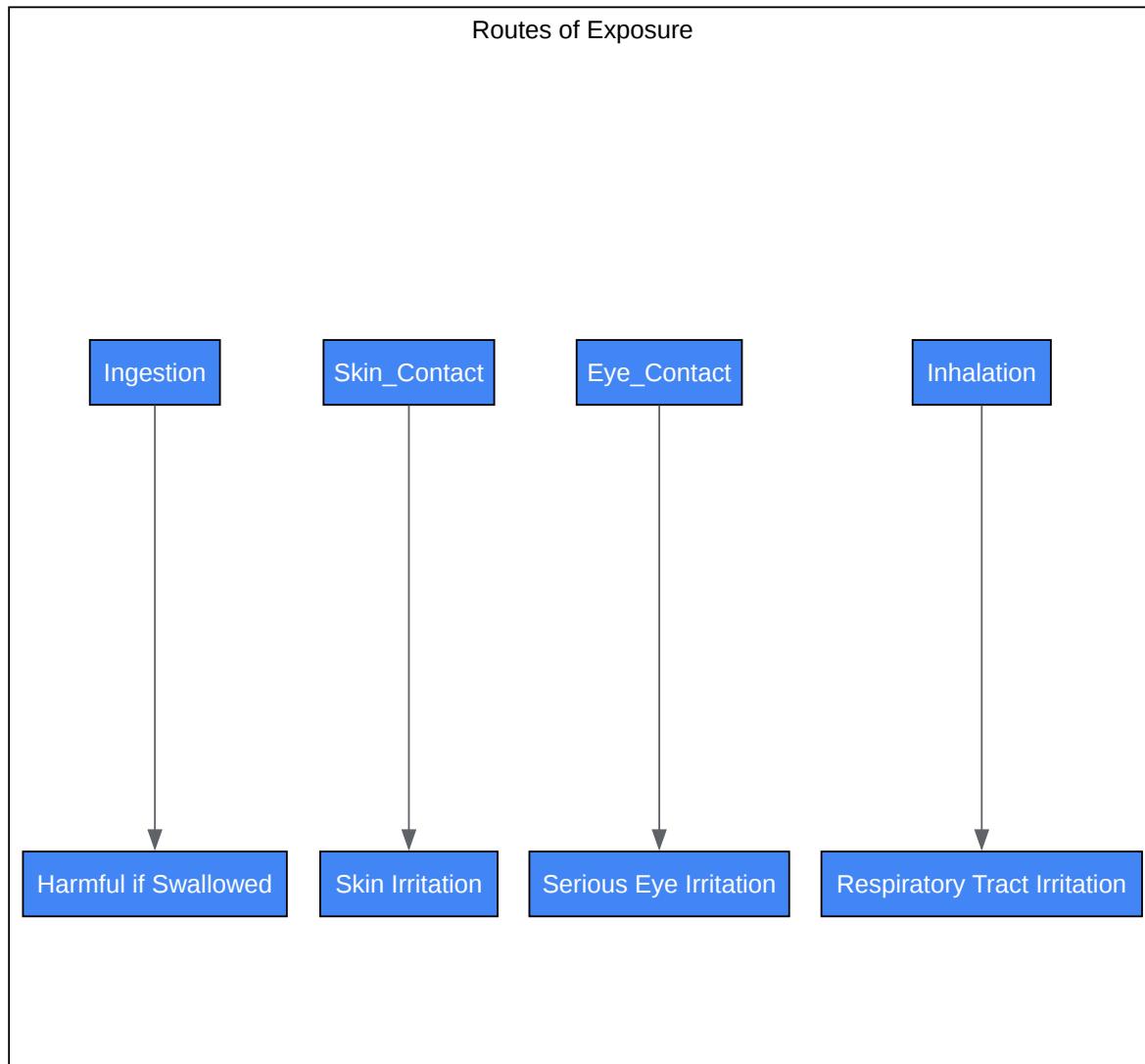
Based on the hazard classifications of 5-Aminoisophthalic acid and Dimethyl 5-aminoisophthalate, **Dibenzyl 5-aminoisophthalate** should be handled as a potentially hazardous substance. The primary anticipated hazards are summarized below.

Table 1: Extrapolated GHS Hazard Classification

Hazard Class	Hazard Category	Extrapolated Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation

Note: These classifications are based on the documented hazards of 5-Aminoisophthalic acid and Dimethyl 5-aminoisophthalate and should be considered provisional for **Dibenzyl 5-aminoisophthalate**.

Logical Relationship of Potential Hazards



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Caption: Potential routes of exposure and corresponding health effects.

Physical and Chemical Properties

No experimental data for the physical and chemical properties of **Dibenzyl 5-aminoisophthalate** were found. The table below presents data for the related compounds.

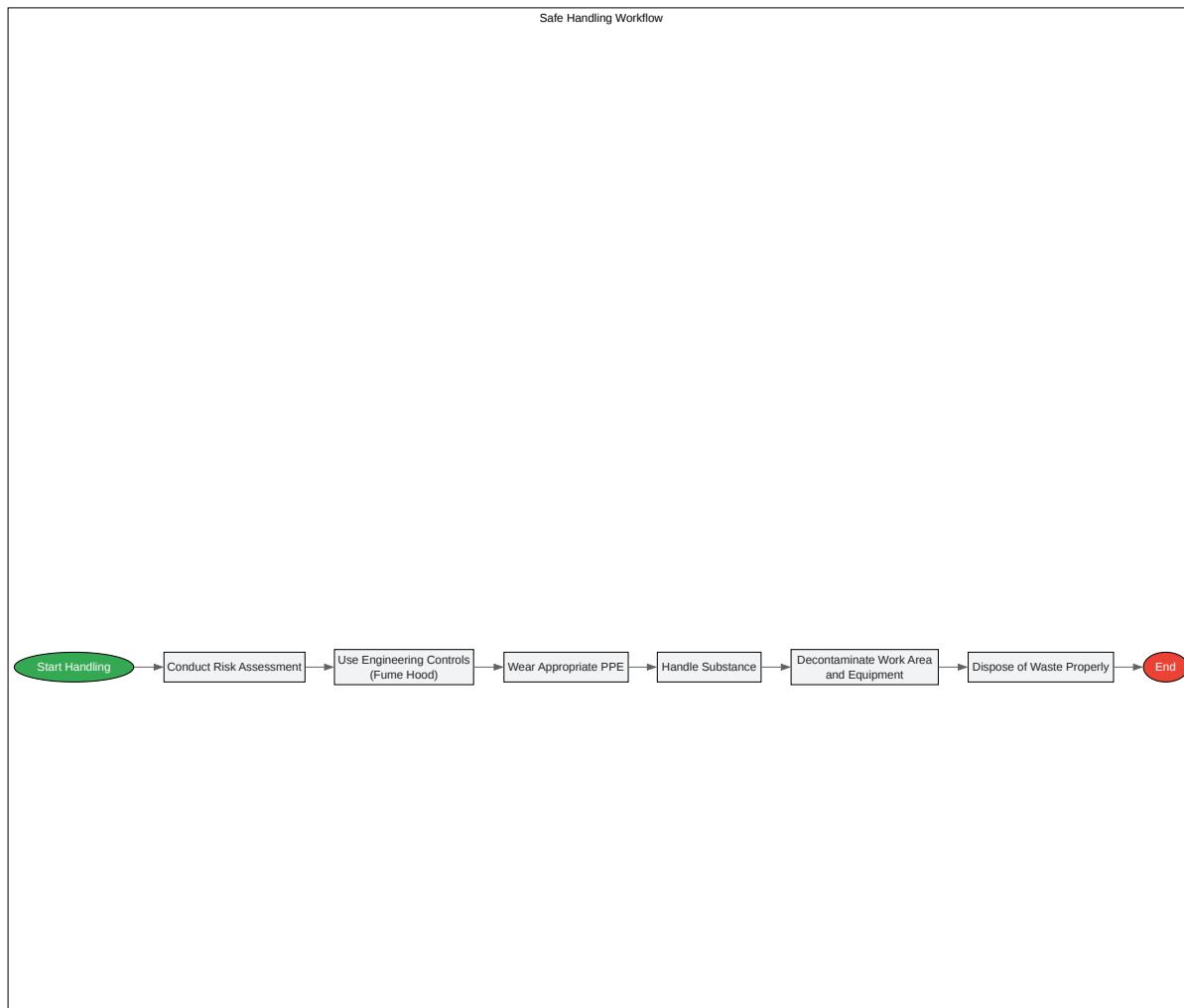
Table 2: Physical and Chemical Properties of Related Compounds

Property	5-Aminoisophthalic acid	Dimethyl 5-aminoisophthalate
Molecular Formula	C ₈ H ₇ NO ₄	C ₁₀ H ₁₁ NO ₄
Molecular Weight	181.15 g/mol	209.20 g/mol
Appearance	Beige powder	Powder
Melting Point	>300 °C	178-181 °C
Solubility	Low water solubility	Soluble in Chloroform

Handling Precautions and Personal Protective Equipment (PPE)

Given the anticipated hazards, stringent safety measures should be implemented when handling **Dibenzyl 5-aminoisophthalate**.

Recommended Handling Workflow



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Caption: A generalized workflow for the safe handling of chemical substances.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[1][2]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[1]
- Respiratory Protection: If dusts are generated, use a NIOSH-approved respirator with a particulate filter.[1]

First-Aid Measures

In case of exposure, follow these first-aid procedures.[1][2]

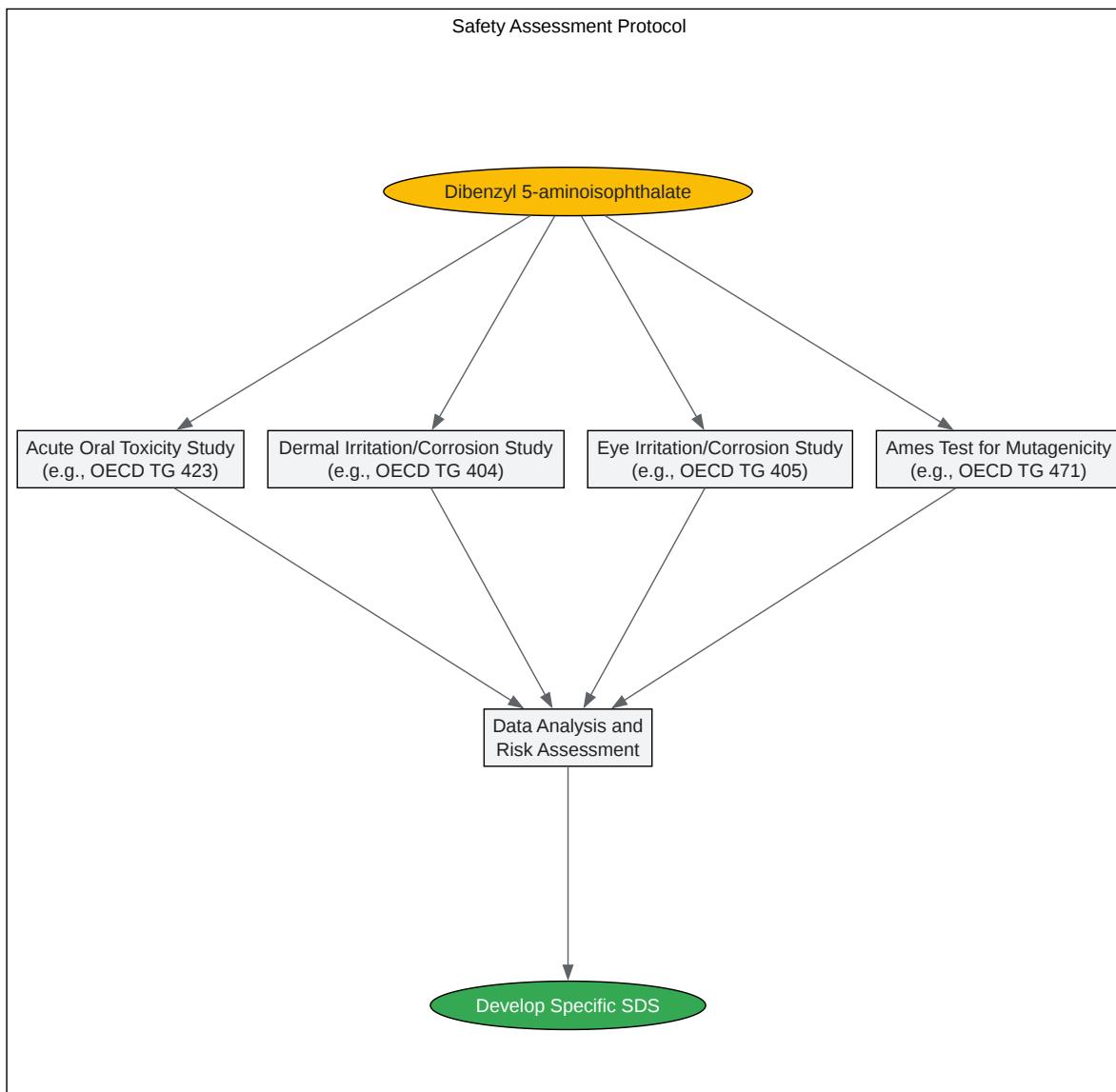
Table 3: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1][2]
Skin Contact	Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

Experimental Protocols for Safety Assessment

As **Dibenzyl 5-aminoisophthalate** is a novel compound with limited safety data, a thorough toxicological evaluation is warranted before its widespread use. The following are general experimental protocols that could be adapted to assess its safety profile.

Proposed Experimental Workflow for Safety Evaluation



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Caption: A proposed workflow for the toxicological assessment of a novel chemical.

Methodology for Acute Oral Toxicity (OECD TG 423):

- Animal Model: Typically, rats are used.
- Dosage: A stepwise procedure is used with a starting dose of 300 mg/kg body weight.
- Administration: The substance is administered orally by gavage.
- Observation: Animals are observed for signs of toxicity and mortality for at least 14 days.
- Endpoint: The acute toxic class is determined based on the observed mortality.

Methodology for Dermal Irritation (OECD TG 404):

- Animal Model: Albino rabbits are typically used.
- Application: A small amount of the substance is applied to a shaved patch of skin.
- Observation: The skin is observed for signs of erythema and edema at specified intervals.
- Scoring: The severity of the skin reaction is scored, and the substance is classified accordingly.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

This guide provides a starting point for the safe handling of **Dibenzyl 5-aminoisophthalate**. It is imperative that users conduct their own risk assessments and adhere to all applicable safety regulations.

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References

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